

# An In-depth Technical Guide to Bolasterone (CAS Number 1605-89-6)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bolasterone*

Cat. No.: *B1667360*

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## Abstract

**Bolasterone** ( $7\alpha,17\alpha$ -dimethyltestosterone), a potent synthetic anabolic-androgenic steroid (AAS), has been a subject of interest in both medicinal chemistry and doping control. This technical guide provides a comprehensive overview of **Bolasterone**, encompassing its chemical and physical properties, synthesis, mechanism of action, metabolism, and analytical detection methods. The document is intended to serve as a detailed resource for researchers and professionals in drug development and related scientific fields.

## Introduction

**Bolasterone**, with the CAS registry number 1605-89-6, is a  $17\alpha$ -alkylated derivative of testosterone.[1] Developed in the 1960s, it was initially investigated for potential therapeutic applications but is now primarily known for its performance-enhancing effects in sports and is listed as a prohibited substance by the World Anti-Doping Agency (WADA).[2] Its chemical structure is characterized by the addition of a methyl group at the  $7\alpha$  and  $17\alpha$  positions of the steroid nucleus, which enhances its oral bioavailability and anabolic activity.[1]

## Chemical and Physical Properties

**Bolasterone** is a white to off-white crystalline solid.[3] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	1605-89-6	[3]
Molecular Formula	C <sub>21</sub> H <sub>32</sub> O <sub>2</sub>	[3]
Molecular Weight	316.48 g/mol	[3]
IUPAC Name	(7R,8R,9S,10R,13S,14S,17S)-17-hydroxy-7,10,13,17-tetramethyl-2,6,7,8,9,11,12,14,15,16-decahydro-1H-cyclopenta[a]phenanthren-3-one	[3]
Melting Point	164 °C	[3]
Solubility	Soluble in organic solvents such as acetonitrile, methanol, and chloroform.	[4]

## Synthesis

The synthesis of **Bolasterone** involves the introduction of methyl groups at the 7 $\alpha$  and 17 $\alpha$  positions of the testosterone scaffold. A general strategy for the synthesis of 7 $\alpha$ -methyl steroids can be adapted for **Bolasterone** production.

## Experimental Protocol: Synthesis of 7 $\alpha$ ,17 $\alpha$ -Dimethyltestosterone (Bolasterone)

This is a generalized protocol based on the synthesis of similar 7-methyl steroids and may require optimization.

Starting Material: 17 $\alpha$ -methyltestosterone

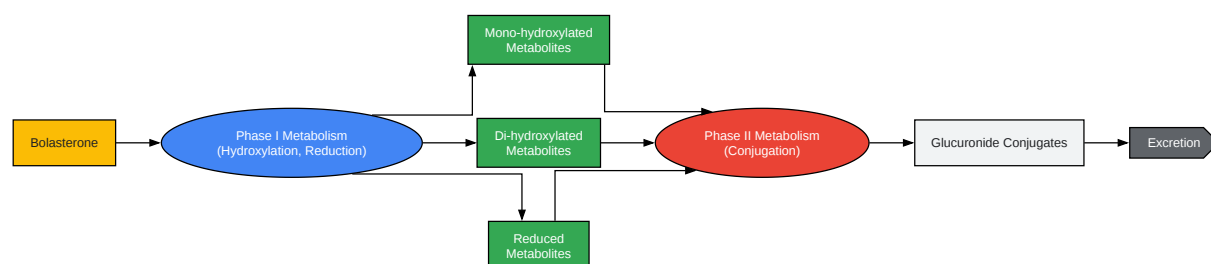
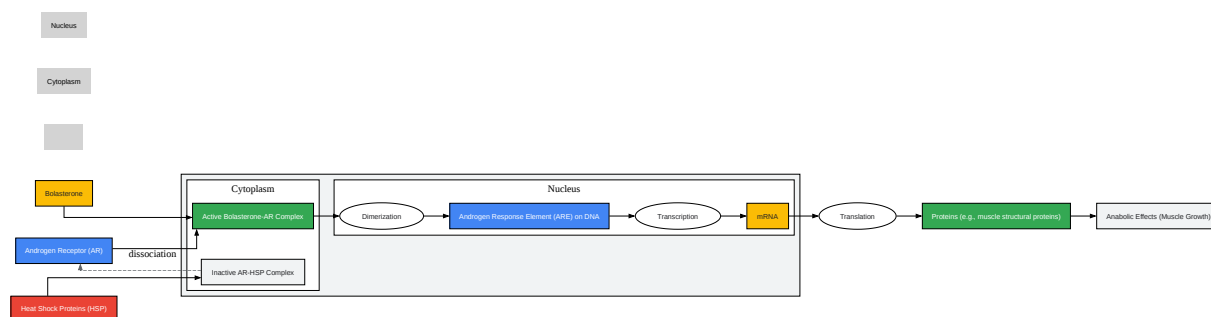
- **Protection of the 3-keto-4-ene System:** The 3-keto group of 17 $\alpha$ -methyltestosterone is first protected, for example, by forming an enol ether or a ketal.

- **Introduction of the 7 $\alpha$ -methyl Group:** The protected steroid is then subjected to a methylation reaction. This can be achieved through various methods, such as reaction with a methylating agent (e.g., methyl iodide) in the presence of a strong base to form a kinetically controlled enolate at the C-7 position, followed by quenching to introduce the 7 $\alpha$ -methyl group. Stereochemical control is crucial at this step.
- **Deprotection:** The protecting group at the 3-position is removed under appropriate conditions (e.g., acidic hydrolysis for a ketal) to regenerate the 3-keto-4-ene functionality.
- **Purification:** The final product, **Bolasterone**, is purified using chromatographic techniques such as column chromatography or recrystallization to yield a pure crystalline solid.

## Mechanism of Action and Pharmacological Properties

### Androgen Receptor Binding and Signaling Pathway

Like other AAS, **Bolasterone** exerts its effects primarily by binding to and activating the androgen receptor (AR), a member of the nuclear receptor superfamily.<sup>[5][6]</sup>



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)